Dihexyl Sebacate in Polymer Science: A Technical Guide to Applications and Performance

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Compound of Interest

Compound Name:	*Dihexyl sebacate*
CAS No.:	*2449-10-7*
Cat. No.:	*B1617648*

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Executive Summary: Di(2-ethylhexyl) sebacate (DEHS), commonly referred to as dioctyl sebacate (DOS), is a high-performance, non-phthalate plasticizer renowned for its exceptional low-temperature flexibility and low volatility.[1] Synthesized from sebacic acid and 2-ethylhexanol, this diester has become an indispensable additive in the polymer industry, particularly for applications demanding robust performance in harsh environmental conditions.[2][3] Its primary function is to increase the flexibility, durability, and processability of rigid polymers such as polyvinyl chloride (PVC).[4] Beyond its traditional use in PVC for wires, cables, and films, DEHS's favorable toxicological profile has paved the way for its use in sensitive applications, including medical devices, food contact materials, and as a component in advanced drug delivery systems.[2][5] This guide provides a comprehensive technical overview of the core applications, underlying mechanisms, and practical methodologies for employing **dihexyl sebacate** in polymer science.

Introduction to Di(2-ethylhexyl) Sebacate (DEHS)

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Di(2-ethylhexyl) sebacate is an organic compound and the most commercially significant isomer of **dihexyl sebacate**.[6] It is a colorless, oily liquid produced through the esterification of sebacic acid with 2-ethylhexanol, often in the presence of an acid catalyst.[2][7] Its branched alkyl chains are crucial to its function, providing steric hindrance that prevents crystallization at low temperatures and ensures polymer flexibility.

Key Physicochemical Properties

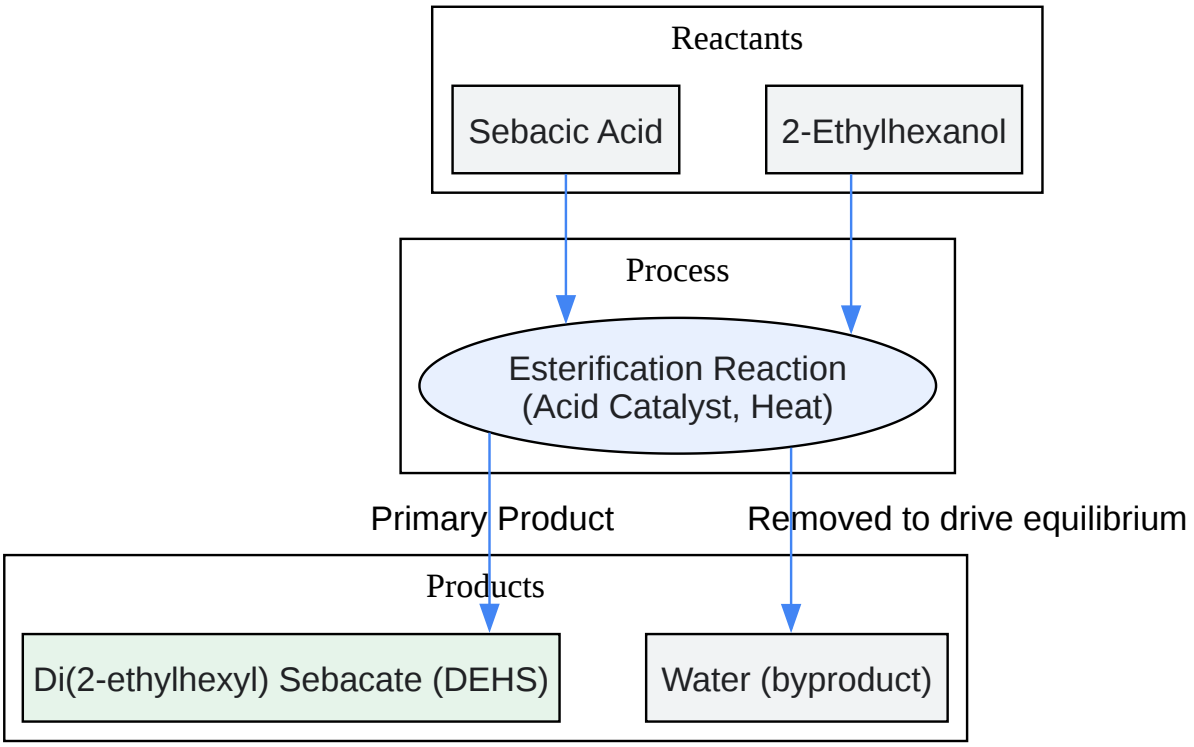
The performance of DEHS as a polymer additive is directly linked to its physical and chemical characteristics. Its high boiling point and low vapor pressure contribute to its permanence in a polymer matrix, a critical factor for durable goods.[8]

Property	Value	Reference
CAS Number	122-62-3	[2][9]
Molecular Formula	$C_{26}H_{50}O_4$	[9][10]
Molecular Weight	426.68 g/mol	[2][10]
Appearance	Colorless to pale yellow oily liquid	[9][11]
Density (25°C)	0.912 - 0.914 g/mL	[2][11]
Boiling Point	256°C @ 5 mmHg	[9][11]
Melting Point	-48°C to -55°C	[9][12]
Flash Point	>205°C	[11][13]
Water Solubility	Insoluble	[7][11]

Synthesis Overview

The industrial synthesis of DEHS is a straightforward esterification reaction. The process is designed to achieve high purity and yield, which is essential for its application in high-performance and regulated products.[3]

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Caption: Synthesis of Di(2-ethylhexyl) Sebacate.

The Primary Role: Plasticization

Plasticizers are additives that increase the free volume between polymer chains, lowering the glass transition temperature (Tg) and imparting flexibility.[14] DEHS is highly valued for its efficiency and unique performance profile, especially in PVC and synthetic rubbers.[1]

Mechanism of Plasticization

In a rigid polymer like unplasticized PVC (uPVC), the polymer chains are tightly packed, held together by strong intermolecular forces. This results in a hard, brittle material. DEHS molecules, with their long, flexible alkyl chains, interpose themselves between the polymer chains. This spacing action, known as the "lubricity theory," allows the polymer chains to slide past one another more easily, resulting in a flexible and softer material. The branched nature of

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the 2-ethylhexyl group is particularly effective at creating and maintaining this free volume, even at very low temperatures.

Caption: Mechanism of Polymer Plasticization by DEHS.

Performance Characteristics and Comparative Analysis

DEHS provides a distinct set of properties compared to other common plasticizers like dioctyl phthalate (DOP) and dioctyl adipate (DOA). Its most notable feature is superior low-temperature performance.[1] It also exhibits high plasticizing efficiency, low volatility, and excellent resistance to extraction by water.[1] However, its resistance to hydrocarbon fluids is lower than that of more polar plasticizers.[1]

Table: Comparative Performance in PVC Formulations[1]

Property	DEHS (DOS)	DOA	DOP
Hardness, Duro A	68	64	67
100% Modulus, MPa	6.0	5.2	6.2
Tensile Strength, MPa	12.9	12.6	14.0
Elongation at Break, %	380	410	390
Low-Temp. Torsion (Tf), °C	-56	-	-

Data derived from typical PVC formulations and intended for comparative purposes.

Applications in Commodity Polymers

The unique properties of DEHS make it the plasticizer of choice for numerous applications:

- Wires and Cables: Used in cold-resistant sheathing to ensure flexibility and prevent cracking in frigid environments.

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- Artificial Leather: Prevents hardening and cracking, maintaining a soft feel in products like automotive interiors and apparel.
- Films and Sheets: Essential for producing flexible PVC films for frozen food packaging and outdoor applications like roofing membranes.[14][15]
- Synthetic Rubbers: Improves the low-temperature performance of elastomers such as neoprene and nitrile rubber.[14][16]

Advanced Applications in Polymer Systems

The low toxicity and high efficiency of DEHS have expanded its use into more specialized and regulated fields.[2][9]

Drug Delivery Systems

In pharmaceutical sciences, controlling the release of active pharmaceutical ingredients (APIs) is critical. Plasticizers can be incorporated into polymer matrices, such as those made from poly(lactic-co-glycolic acid) (PLGA), to modify their physical properties and, consequently, the drug release profile. Research into poly(diol sebacate)s, which share the sebacate core, shows they can be used as additives to modulate the release of drugs like paclitaxel from PLGA films.[17] By increasing the free volume and acting as a partitioning phase for the drug, sebacate-based additives can increase the initial burst release, which can be tailored by altering the additive's concentration.[17] This makes DEHS a compound of interest for developing flexible, drug-eluting coatings for medical devices or other controlled-release formulations.

Biomedical Devices and Food Contact Materials

The favorable safety profile of DEHS supports its use in applications with direct human contact.[2][10] It is a preferred plasticizer for:

- Medical PVC Products: Used in flexible tubing, blood bags, and other medical devices where pliability and biocompatibility are essential.[2]
- Food Packaging: DEHS is used in food contact materials like films and coatings, complying with regulatory standards such as FDA 21 CFR.[5][18] Its low migration potential compared to some other plasticizers ensures the safety and integrity of the packaged food.[5]

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Experimental Protocols

Protocol 1: Evaluation of Plasticizer Efficiency in PVC

This protocol outlines the methodology for compounding PVC with DEHS and evaluating its performance.

Objective: To determine the effect of DEHS concentration on the mechanical and thermal properties of PVC.

Materials:

- PVC resin (K-value 65-70)
- Di(2-ethylhexyl) sebacate (DEHS)
- Thermal stabilizer (e.g., Ca/Zn stearate)
- Lubricant (e.g., stearic acid)
- Two-roll mill
- Hydraulic press with heating and cooling platens
- Universal Testing Machine (UTM)
- Durometer (Shore A)
- Low-Temperature Torsion Apparatus (e.g., Gehman)

Procedure:

- Compounding:
  1. Pre-mix PVC resin, thermal stabilizer, and lubricant in a high-speed mixer.
  2. Set the temperature of the two-roll mill to 160-170°C.
  3. Transfer the pre-mixed powder to the mill and allow it to form a cohesive sheet (flux).

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4. Slowly add the pre-weighed DEHS to the molten PVC on the mill.
5. Continuously cut and fold the sheet on the mill for 10-15 minutes to ensure homogeneous distribution of the plasticizer.

- Sheet Preparation:

1. Remove the compounded material from the mill.
2. Place the material in a picture-frame mold and press in the hydraulic press at 175-185°C for 5-7 minutes under pressure (e.g., 10 MPa).
3. Cool the mold under pressure to below 40°C before removing the pressed sheet.

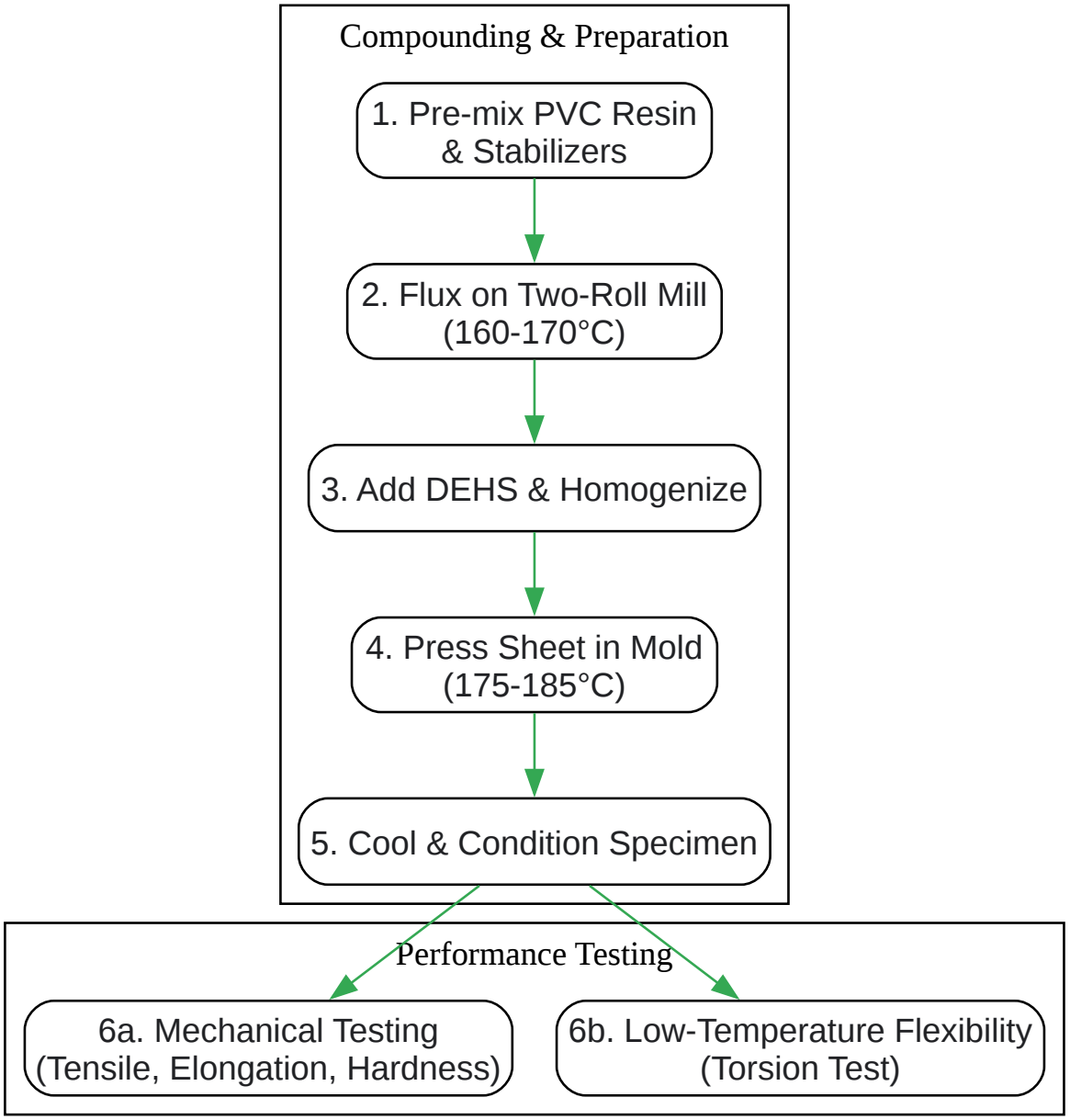
- Mechanical Testing:

1. Condition the pressed sheets at 23 ± 2°C and 50 ± 5% relative humidity for at least 24 hours.
2. Cut dumbbell-shaped specimens for tensile testing according to ASTM D638.
3. Measure tensile strength, elongation at break, and modulus using the UTM.
4. Measure hardness using a Shore A durometer according to ASTM D2240.

- Low-Temperature Flexibility:

1. Test specimens using a torsion apparatus according to ASTM D1043 to determine the temperature at which the material reaches a specific torsional stiffness (Tf).

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Caption: Experimental Workflow for Plasticizer Evaluation.

Safety and Environmental Profile

DEHS is recognized for its low toxicity. Acute oral toxicity studies in rats and mice indicate a very low hazard potential.[9][19] It is not considered acutely toxic under the Federal Hazardous Substances Act (FHSA) following single oral exposures.[9] While it is not considered a skin or

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eye irritant in its liquid form, standard industrial hygiene practices, including the use of gloves and eye protection, are recommended during handling.[2][19] From an environmental perspective, while specific biodegradability data can vary, its ester structure suggests a potential for hydrolysis and biodegradation.[18] It is not considered a persistent, bioaccumulative, and toxic (PBT) substance.[20]

Conclusion and Future Outlook

Di(2-ethylhexyl) sebacate is a versatile and high-performance plasticizer that offers a unique combination of excellent low-temperature flexibility, low volatility, and a favorable safety profile.[1][2] Its role is well-established in demanding PVC and synthetic rubber applications. As the industry continues to move away from phthalate-based plasticizers, the demand for effective and safe alternatives like DEHS is expected to grow.[16][21] Future research will likely focus on expanding its use in advanced applications such as biodegradable polymers and sophisticated drug delivery systems, leveraging its performance characteristics and benign toxicological footprint to drive innovation in polymer science.

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